

# Foreword: A Holistic Approach to Molecular Characterization

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## Compound of Interest

Compound Name: **2-Methylpyridin-3-ol**

Cat. No.: **B140910**

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In the realm of drug development and materials science, the unambiguous determination of a molecule's structure is the bedrock upon which all further research is built. A compound's identity, purity, and stereochemistry dictate its function, activity, and safety. This guide eschews a rigid, technique-by-technique recitation of analytical methods. Instead, it presents an integrated, field-proven strategy for the structure elucidation of **2-Methylpyridin-3-ol**, a heterocyclic compound of significant interest. Our approach mirrors the logical and causal decision-making process of an experienced analytical scientist, demonstrating how data from multiple, orthogonal techniques are woven together to build an irrefutable case for a molecule's structure. We will address not only the "how" but, more critically, the "why" behind each experimental choice, providing a self-validating framework for analysis.

## Introduction to 2-Methylpyridin-3-ol: More Than a Simple Structure

**2-Methylpyridin-3-ol** (CAS 1121-25-1, Formula:  $C_6H_7NO$ ) is a substituted pyridine derivative, a class of compounds central to medicinal chemistry and agrochemicals.<sup>[1]</sup> Its structure, featuring a hydroxyl group and a methyl group on a pyridine ring, presents a fascinating analytical challenge: tautomerism. Hydroxypyridines can exist in equilibrium with their zwitterionic keto forms.<sup>[2]</sup> This dynamic nature means that the observed structure can be highly dependent on the physical state (solid vs. solution) and the solvent environment, making a multi-faceted analytical approach essential.<sup>[3][4]</sup> This guide will navigate this complexity to build a complete structural picture.

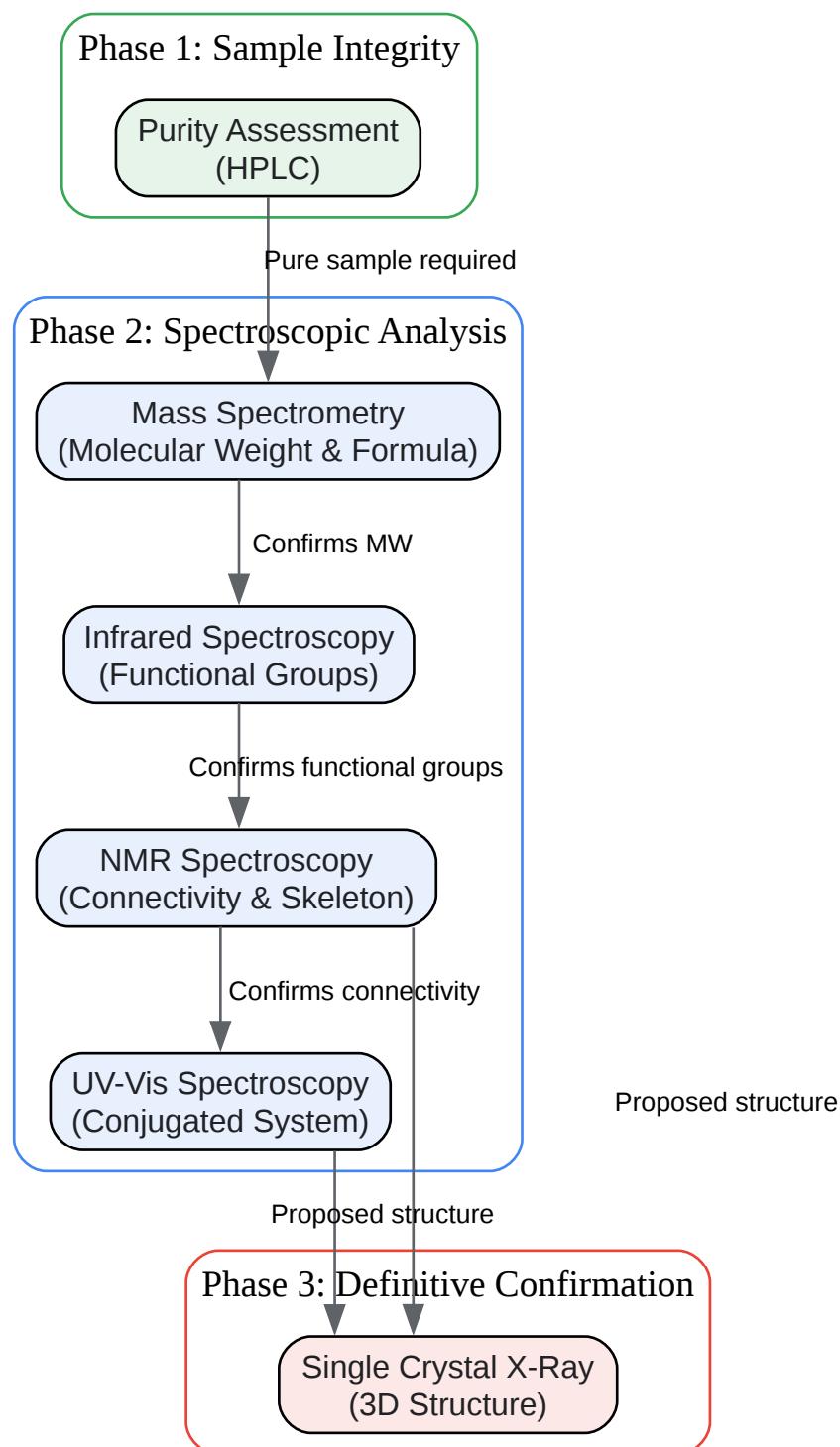
## Physicochemical Properties

A foundational understanding of a compound's basic properties is the first step in its characterization. This data provides a baseline for identity and purity checks.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO	PubChem[5]
Molecular Weight	109.13 g/mol	PubChem[5]
CAS Number	1121-25-1	Matrix Fine Chemicals[6]
IUPAC Name	2-methylpyridin-3-ol	PubChem[5]
Synonyms	3-Hydroxy-2-methylpyridine, 2-Methyl-3-pyridinol	PubChem[5]
Melting Point	168-169°C	Crysdot LLC

## The Elucidation Workflow: A Strategic Overview

The process of structure elucidation is a logical progression from confirming purity to piecing together the molecular puzzle with spectroscopy, and finally, obtaining definitive proof. Each step provides data that validates the others.

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